

applying machine learning models for the prediction of bilirubin levels

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Compound of Interest

Compound Name: *Bilirubin*

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Machine Learning in Bilirubin Prediction: A Comparative Guide

The accurate prediction of **bilirubin** levels is a critical task in clinical medicine, primarily for the early detection of neonatal hyper**bilirubinemia** and the assessment of drug-induced liver injury (DILI). Machine learning (ML) models have emerged as powerful tools to enhance predictive accuracy over traditional methods. This guide provides a comparative analysis of various ML models applied to **bilirubin** level prediction, supported by experimental data and detailed protocols for researchers, scientists, and drug development professionals.

Performance of Machine Learning Models

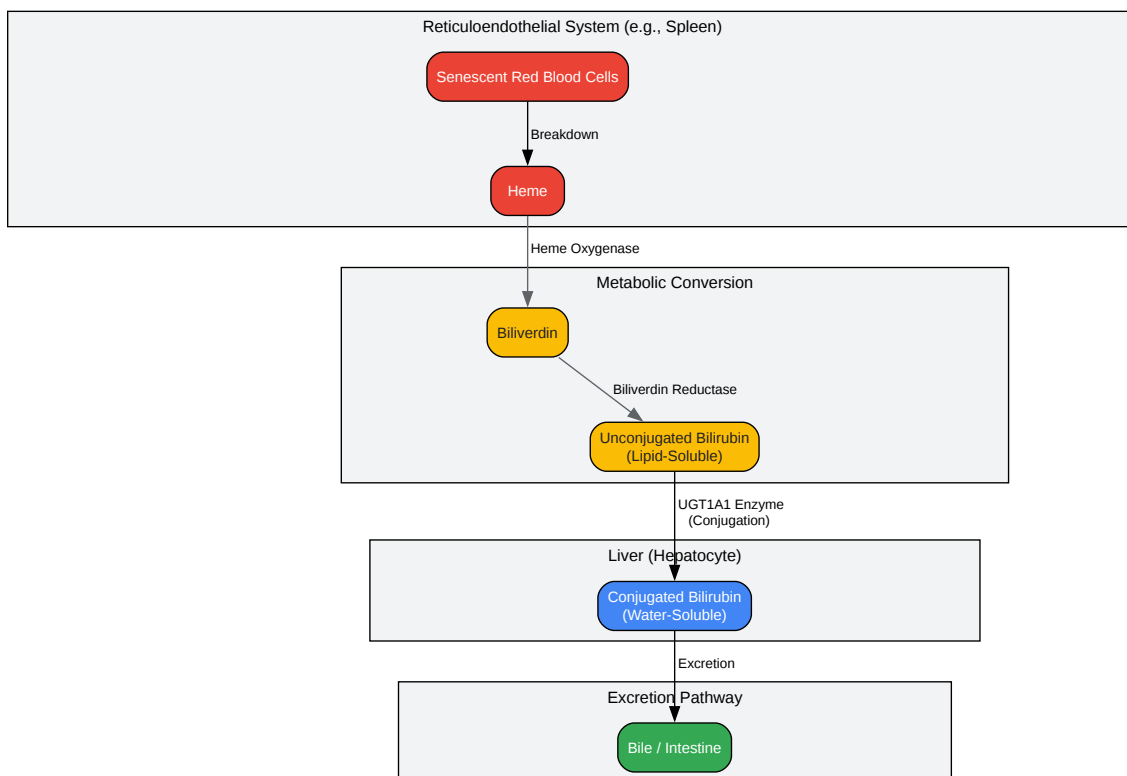
The efficacy of machine learning models in predicting **bilirubin** levels varies depending on the algorithm, the clinical context (neonatal jaundice or DILI), and the dataset utilized. The following table summarizes the performance metrics of several models from recent studies.

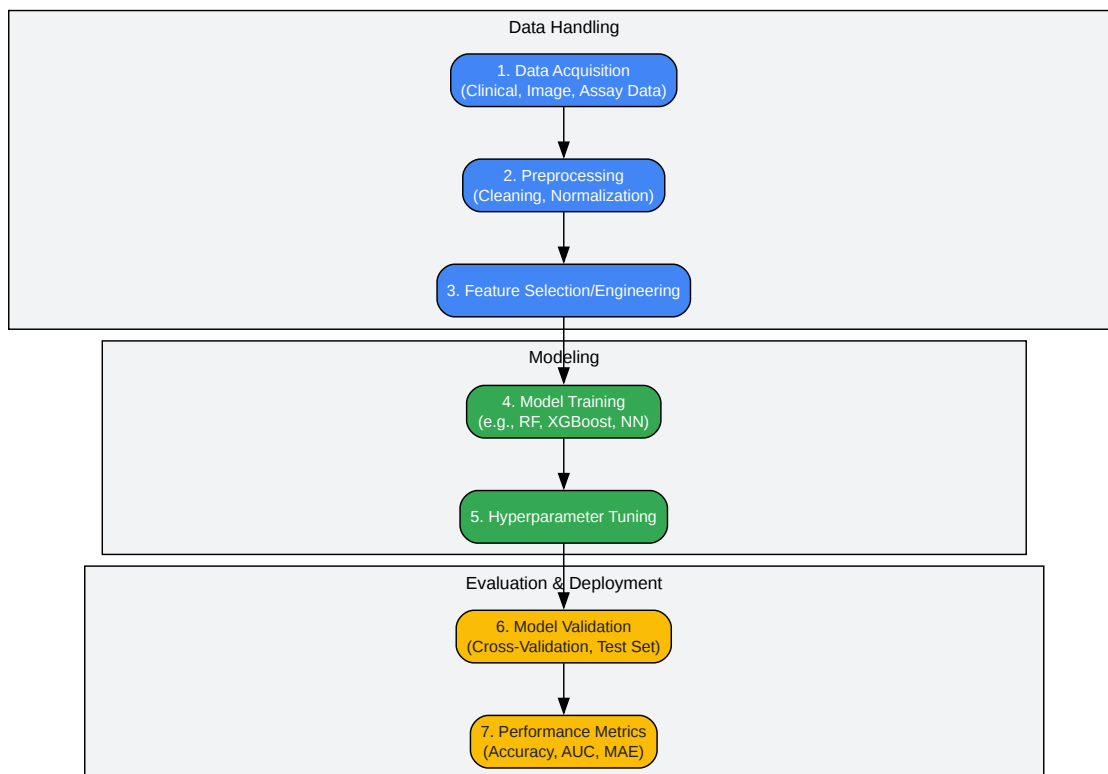
Model/Algorithm	Application Area	Key Performance Metrics	Source
XGBoost	Neonatal Jaundice	Accuracy: 99.63%	[1]
Random Forest (RF)	Neonatal Jaundice	Accuracy: 98.99%	[1]
k-Nearest Neighbors (k-NN)	Neonatal Jaundice	Accuracy: 98.25%	[1]
Nu-Support Vector Classification (NuSVC)	Neonatal Jaundice Classification	Accuracy: 62.50%, Precision: 61.90%, Recall: 56.52%	[2][3]
Bayesian Model	DILI (Binary Prediction)	Balanced Accuracy: 86%, Sensitivity: 87%, Specificity: 85%	[4][5]
Multilayer Perceptron (MLP)	DILI Prediction	MCC: 0.245, Accuracy: 0.626	[6][7]
Random Forest (RF)	DILI Prediction	Accuracy: 0.631, F1 Score: 0.677	[6][7]
Neural Network	Neonatal TSB ¹ Prediction	MAE ² : 0.80 mg/dL, RMSE ³ : 1.03 mg/dL	
XGBoost	Neonatal TSB ¹ Prediction	MAE ² : 1.04 mg/dL	[8]

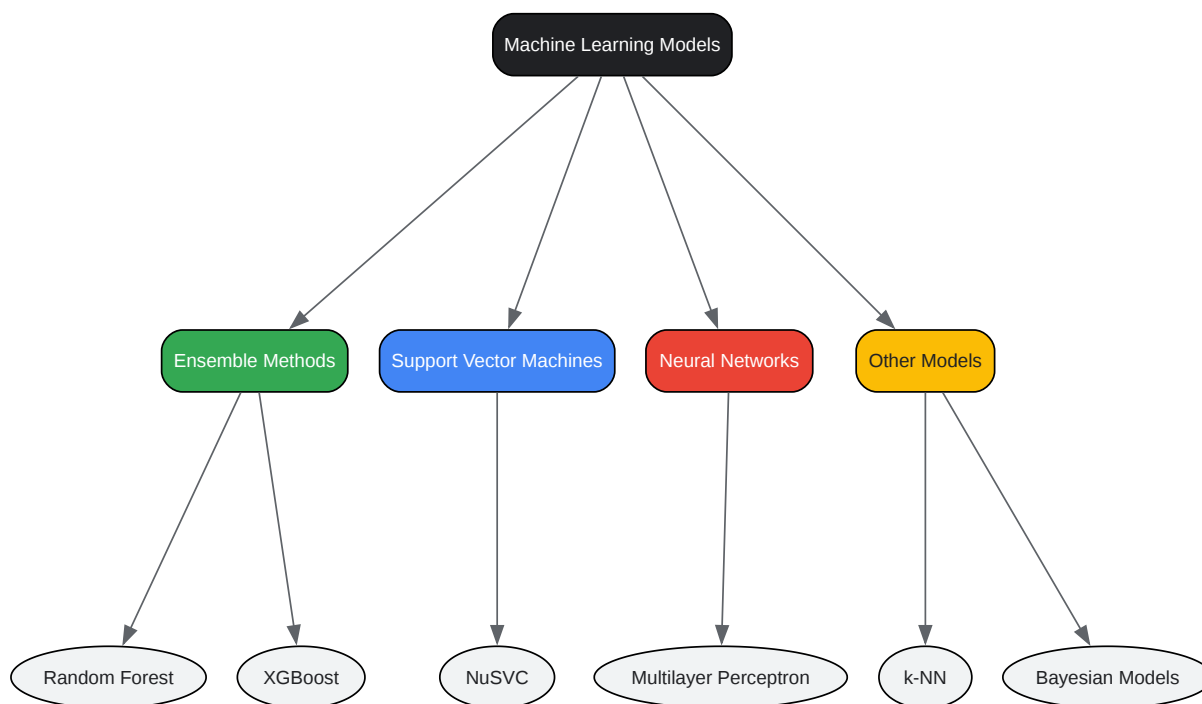
¹ Total Serum **Bilirubin** ² Mean Absolute Error ³ Root Mean Square Error

Biological Context: The Heme Degradation Pathway

To build effective predictive models, it is crucial to understand the biological pathway of **bilirubin** production. **Bilirubin** is the end product of heme catabolism. Elevated levels can indicate excessive red blood cell breakdown or impaired liver function. The diagram below illustrates this fundamental pathway.







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